toxicological profile of (5b)-Androstan-3-one

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Compound of Interest

Compound Name:	*Androstan-3-one, (5b)-*
CAS No.:	*18069-68-6*
Cat. No.:	*B103251*

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An In-Depth Technical Guide to the Toxicological Profile of (5β)-Androstan-3-one

Executive Summary

(5β)-Androstan-3-one, also known as etiocholanolone, is an endogenous steroid hormone and a primary metabolite of testosterone. Historically considered a physiologically inert byproduct of androgen catabolism, emerging research has unveiled its distinct biological activities, including neuroactive, pyrogenic, and immunomodulatory effects. This guide provides a comprehensive toxicological profile of (5β)-Androstan-3-one for researchers, scientists, and drug development professionals. It synthesizes current knowledge on its metabolism and known effects while also proposing a rigorous, multi-tiered strategy for a complete toxicological assessment. This document moves beyond a simple data sheet to explain the causality behind experimental choices, grounding its recommendations in established toxicological principles and state-of-the-art in vitro and in silico methodologies.

Chemical Identity and Endogenous Role

(5β)-Androstan-3-one, or etiocholanolone, is a 19-carbon (C19) steroid belonging to the androstane family.[1] It is an isomer of androsterone, differing in the stereochemistry at the junction of the A and B steroid rings (5β configuration). This structural nuance significantly

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alters its three-dimensional shape and, consequently, its biological activity compared to 5α-androstane metabolites.

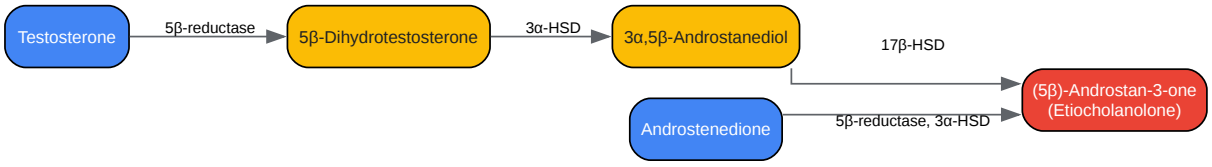
It is an end-product of testosterone metabolism and is also formed from androstenedione.[2] As an endogenously produced substance, it is a key marker in the study of adrenal steroidogenesis and overall androgen metabolism.[3]

Property	Value	Source
IUPAC Name	(5β)-Androstan-3-one	N/A
Synonyms	Etiocholanolone, 5β-Androsterone	[1]
CAS Number	53-42-9	[4]
Molecular Formula	$C_{19}H_{30}O$	N/A
Molecular Weight	274.44 g/mol	N/A
Melting Point	148-150 °C	[4]

Metabolism and Pharmacokinetics

Understanding the metabolic fate of a compound is fundamental to assessing its toxicological profile. Metabolites may possess greater or lesser biological activity or toxicity than the parent compound.

(5β)-Androstan-3-one is formed from testosterone via a multi-step pathway. A key intermediate is 5β-dihydrotestosterone.[1] The metabolic pathway can be visualized as follows:



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Metabolic pathway leading to (5β)-Androstan-3-one.

Further metabolism of (5β)-Androstan-3-one can occur, leading to conjugated forms (glucuronides and sulfates) that are more water-soluble and readily excreted in the urine.

Known and Inferred Toxicological Profile

Direct toxicological data for (5β)-Androstan-3-one is limited. However, its known biological activities and the toxicological profiles of structurally related androstane steroids provide a basis for a predictive assessment.

Established Biological Activities

- Neuroactivity: (5β)-Androstan-3-one acts as a positive allosteric modulator of the GABA-A receptor, which contributes to its observed anticonvulsant effects.[1][4] It is, however, less potent in this regard than its enantiomer.[1][4]

- Pyrogenic and Immunostimulatory Effects: The compound is known to induce fever, a phenomenon termed "etiocholanolone fever" or "steroid fever".[1][5] This effect is mediated by the activation of the pyrin inflammasome, leading to the release of pro-inflammatory cytokines like Interleukin-1.[1][2] This activity also results in immunostimulation and leukocytosis.[1]

Potential Hepatotoxicity (Inferred)

The liver is a primary site for steroid metabolism and is susceptible to injury from anabolic androgenic steroids (AAS).[6] While (5β)-Androstan-3-one is a metabolite and not typically used as an AAS, its androstane core warrants an evaluation of potential hepatotoxicity.

Forms of AAS-induced liver injury include:

- Cholestasis: Impairment of bile flow.

- Peliosis Hepatis: Formation of blood-filled cysts in the liver.[7]

- Hepatic Tumors: Including adenomas and hepatocellular carcinomas with long-term use.[8]

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A key determinant of hepatotoxicity in many synthetic AAS is the presence of a 17α-alkyl group, which enhances oral bioavailability but also increases liver strain.[9][10] (5β)-Androstan-3-one lacks this modification, suggesting a potentially lower risk of hepatotoxicity compared to 17α-alkylated AAS.[11] However, oxidative stress has been identified as a potential mechanism for AAS-induced liver damage, and this pathway should be investigated.[9][10]

Potential Genotoxicity (Inferred)

The genotoxic potential of (5β)-Androstan-3-one has not been directly studied. However, research on other androstane derivatives has shown that they can exert genotoxic effects. For example, certain synthetic 17-picolyl androstane derivatives have been shown to increase the incidence of micronuclei and sister chromatid exchanges in peripheral blood lymphocytes.[12] Given these findings in related compounds, a genotoxicity assessment is a critical component of a comprehensive toxicological profile.

Potential Endocrine Disruption

As an endogenous steroid metabolite, (5β)-Androstan-3-one has the potential to interact with various components of the endocrine system. It could theoretically bind to steroid receptors (e.g., androgen or estrogen receptors) or interfere with the enzymes responsible for steroid synthesis (steroidogenesis).[13] While it is generally considered androgenically inactive, its metabolite, 5α-androstane-3β,17β-diol, is a known agonist of the estrogen receptor-β.[14][15] This highlights the importance of evaluating not just the parent compound but its metabolic products for endocrine activity.

A Proposed Strategy for Toxicological Assessment

A robust toxicological evaluation of (5β)-Androstan-3-one requires a multi-pronged approach, combining in silico predictions with a tiered in vitro testing strategy.

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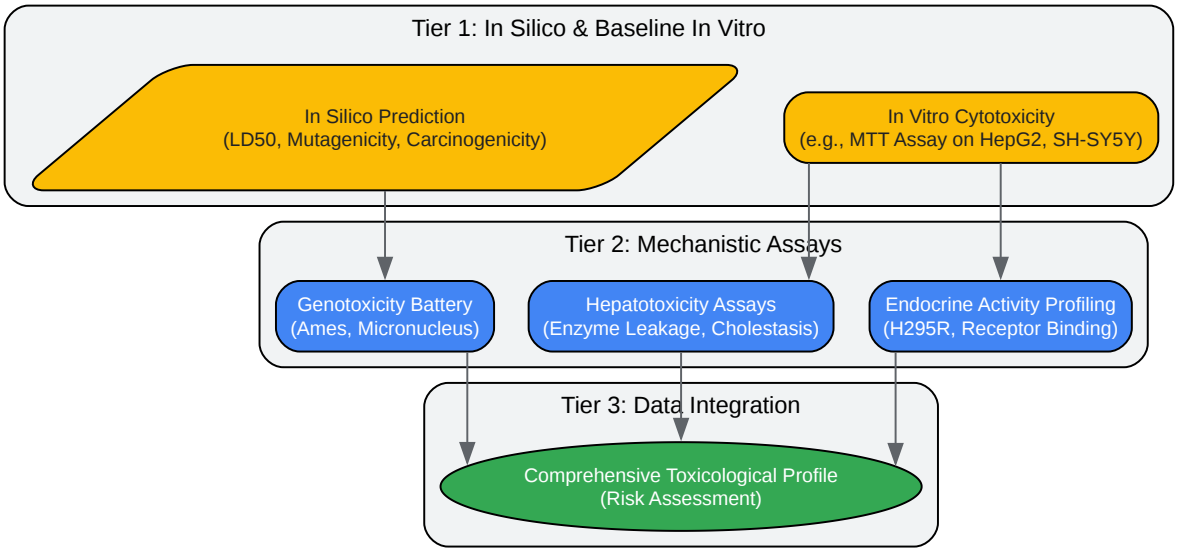

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Tiered workflow for toxicological assessment.

In Silico Toxicological Prediction

Computational toxicology models can provide initial estimates of a compound's potential hazards. These models use a compound's structure to predict various toxicological endpoints.

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Endpoint	Recommended Tool(s)	Justification
Acute Oral Toxicity (LD_{50})	ProTox-II, EPA T.E.S.T.	Provides an initial estimate of acute toxicity to guide dose selection for in vitro assays.
Mutagenicity (Ames)	VEGA, T.E.S.T.	Screens for the potential to cause gene mutations, a key indicator of carcinogenicity.
Carcinogenicity	VEGA, ProTox-II	Predicts long-term cancer risk based on structural alerts and statistical models.
Hepatotoxicity	ProTox-II	Offers a preliminary assessment of the potential for drug-induced liver injury.

Note: In silico predictions are not a substitute for experimental data but are valuable for hypothesis generation and prioritization.[16][17]

In Vitro Cytotoxicity Assays

The first experimental step is to determine the concentration range at which (5β)-Androstan-3-one is cytotoxic to cells. This is crucial for designing subsequent, more specific assays.

Protocol: MTT Assay for Cytotoxicity

- Cell Seeding: Plate cells (e.g., human liver cancer cell line HepG2, human neuroblastoma cell line SH-SY5Y) in 96-well plates at a density of 1 x 10^4 cells/well and allow them to adhere overnight.
- Compound Treatment: Prepare a serial dilution of (5β)-Androstan-3-one in appropriate cell culture medium. Replace the medium in the wells with the compound dilutions and incubate for 24, 48, or 72 hours.
- MTT Addition: Add 20 µL of 5 mg/mL MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours at 37°C.

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- Formazan Solubilization: Remove the MTT solution and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} (the concentration that inhibits 50% of cell growth).

Endocrine Activity Profiling: H295R Steroidogenesis Assay

This assay is the gold standard for assessing a chemical's potential to interfere with the production of steroid hormones.[18] The H295R human adrenocortical carcinoma cell line expresses most of the key enzymes involved in steroidogenesis.[19]

Protocol: OECD TG 456 - H295R Steroidogenesis Assay

- Cell Culture: Culture H295R cells in a supplemented medium until they reach confluence.
- Plating: Seed the cells into 24-well plates and allow them to acclimate for 24 hours.
- Exposure: Replace the medium with fresh medium containing various concentrations of (5β)-Androstan-3-one, a vehicle control, and positive/negative controls. The exposure period is 48 hours.
- Hormone Measurement: After exposure, collect the culture medium. Quantify the concentrations of key steroid hormones, particularly testosterone and 17β-estradiol, using methods like LC-MS/MS or specific immunoassays.[18][20] Other hormones like progesterone and cortisol can also be measured for a more comprehensive profile.
- Cytotoxicity Assessment: Simultaneously, assess cell viability in the plates to ensure that observed effects on hormone levels are not due to cytotoxicity.
- Data Interpretation: A significant change (e.g., >1.5-fold increase or decrease compared to the solvent control) in hormone production at non-cytotoxic concentrations is considered a positive result, indicating potential endocrine-disrupting activity.[21]

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Genotoxicity Assessment

A standard battery of genotoxicity tests is recommended to assess the potential for DNA damage.

- Bacterial Reverse Mutation Test (Ames Test): This test uses several strains of Salmonella typhimurium and Escherichia coli to detect point mutations. It is a rapid and widely used screening test for mutagenicity.

- In Vitro Micronucleus Assay: This assay detects both chromosome breakage (clastogenicity) and chromosome loss (aneugenicity) in mammalian cells. An increase in the frequency of micronucleated cells indicates genotoxic potential.

Conclusion

(5β)-Androstan-3-one is an endogenously produced steroid with defined neuroactive and immunomodulatory properties. While direct evidence of toxicity is scarce, its structural relationship to other androstane steroids suggests potential for hepatotoxicity, genotoxicity, and endocrine disruption. The lack of a 17α-alkyl group may mitigate the risk of severe liver injury typically associated with synthetic anabolic steroids.

A definitive toxicological profile requires empirical investigation. The tiered strategy proposed in this guide, which combines in silico modeling with a suite of validated in vitro assays, provides a robust framework for characterizing the potential hazards of (5β)-Androstan-3-one. The results of such studies will be critical for any future consideration of this compound in a therapeutic or pharmacological context.

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